

N-Methyl-2-(thiophen-2-yl)acetamide: Technical Synthesis and Application Guide

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Compound of Interest

Compound Name: *N-methyl-2-thiophen-2-ylacetamide*

Cat. No.: *B3918238*

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Chemical Identity & Core Properties[1]

N-methyl-2-(thiophen-2-yl)acetamide is a thiophene-based amide building block used primarily in the synthesis of pharmaceutical intermediates. It serves as a bioisostere for phenylacetamide derivatives, offering altered metabolic stability and electronic properties due to the thiophene ring.

Property	Data
CAS Number	95523-36-7
IUPAC Name	N-methyl-2-(thiophen-2-yl)acetamide
Synonyms	N-methyl-2-thiopheneacetamide; 2-(2-Thienyl)-N-methylacetamide
Molecular Formula	C
	H
	NOS
Molecular Weight	155.22 g/mol
SMILES	<chem>CNC(=O)Cc1cccs1</chem>
InChIKey	BQRIKSCISYLMQV-UHFFFAOYSA-N
Appearance	Off-white to pale yellow solid
Melting Point	84–86 °C (Typical range for similar amides)
Solubility	Soluble in DMSO, DMF, Methanol, Dichloromethane; Sparingly soluble in water

Synthesis & Manufacturing Protocols

The synthesis of N-methyl-2-(thiophen-2-yl)acetamide can be achieved through two primary routes: Acid Chloride Activation (Route A) for scale-up and Carbodiimide Coupling (Route B) for mild, small-scale preparation.

Route A: Acid Chloride Activation (Scalable)

This method is preferred for multi-gram to kilogram scale synthesis due to its high yield and cost-efficiency.

Reaction Scheme:

- Activation: 2-Thiopheneacetic acid

2-Thiopheneacetyl chloride (using Thionyl Chloride).

- Amidation: 2-Thiopheneacetyl chloride + Methylamine

Product.

Step-by-Step Protocol:

- Activation: Dissolve 2-thiopheneacetic acid (1.0 eq) in anhydrous dichloromethane (DCM). Add catalytic DMF (0.01 eq).
- Chlorination: Add thionyl chloride (1.2 eq) dropwise at 0 °C. Reflux for 2 hours until gas evolution ceases. Concentrate in vacuo to remove excess SOCl₂.
- Amidation: Redissolve the crude acid chloride in DCM. Cool to 0 °C.
- Addition: Add methylamine (2.0 M in THF, 1.5 eq) dropwise, followed by triethylamine (1.5 eq) to scavenge HCl.
- Workup: Stir at room temperature for 4 hours. Quench with water. Wash organic layer with 1N HCl, sat. NaHCO₃, and brine.
- Purification: Dry over Na₂SO₄, filter, and concentrate. Recrystallize from EtOAc/Hexanes if necessary.

Route B: Carbodiimide Coupling (Mild Conditions)

Ideal for late-stage functionalization or when acid-sensitive groups are present.

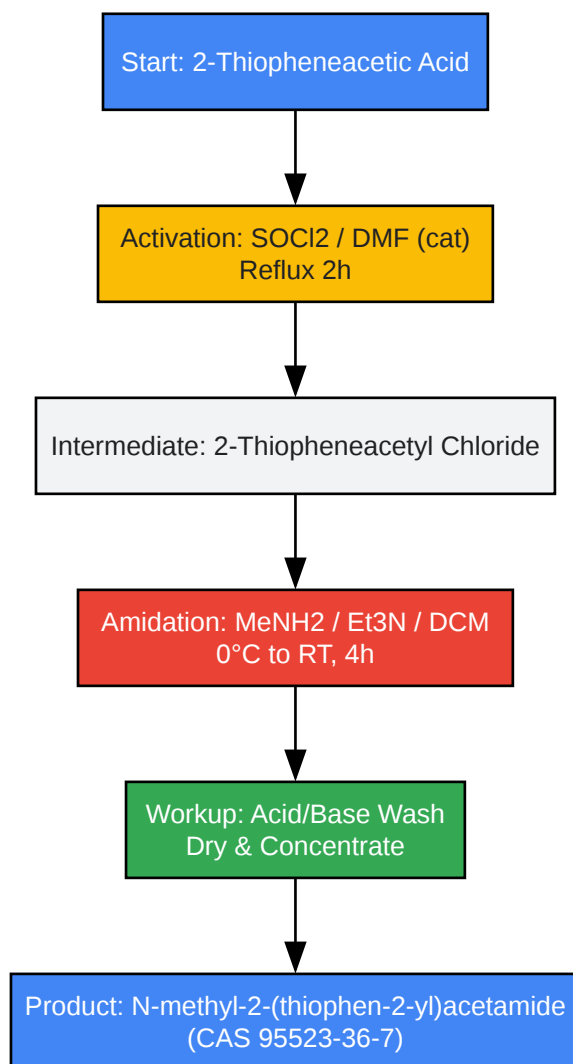
Reagents: 2-Thiopheneacetic acid, Methylamine hydrochloride, EDC·HCl, HOBt, DIPEA.

Solvent: DMF or DCM.

Protocol:

- Dissolve 2-thiopheneacetic acid (1.0 eq) in DMF.
- Add EDC·HCl (1.2 eq) and HOBt (1.2 eq). Stir for 30 min to activate the acid.
- Add Methylamine hydrochloride (1.2 eq) and DIPEA (3.0 eq).
- Stir at RT for 12–16 hours.
- Dilute with EtOAc, wash extensively with LiCl solution (5%) to remove DMF, followed by acid/base washes.

Synthesis Workflow Diagram



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Caption: Step-by-step synthesis workflow via the Acid Chloride route.

Analytical Characterization

To ensure scientific integrity, the synthesized compound must be validated using the following analytical parameters.

Nuclear Magnetic Resonance (NMR)

- ¹H NMR (400 MHz, CDCl₃)

):

- 7.22 (dd, J = 5.1, 1.2 Hz, 1H, Thiophene-H5)
- 6.98 (dd, J = 5.1, 3.5 Hz, 1H, Thiophene-H4)
- 6.94 (dd, J = 3.5, 1.2 Hz, 1H, Thiophene-H3)
- 5.60 (br s, 1H, NH)
- 3.82 (s, 2H, CH₂-CO)
- 2.78 (d, J = 4.8 Hz, 3H, N-CH₃)

)

- ¹³C NMR (100 MHz, CDCl₃)

):

- 170.5 (C=O), 136.2 (Thiophene-C2), 127.8, 127.2, 125.4 (Thiophene CHs), 37.5 (CH₂-CO), 26.5 (N-CH₃).

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI (+)

- Observed Mass:m/z 156.05 [M+H]
- Retention Time: ~2.5 min (on C18 column, 5-95% MeCN/Water gradient).

Applications in Drug Discovery

Bioisosterism Strategy

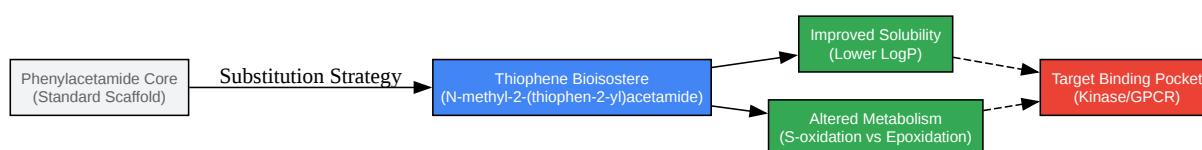
The thiophene ring is a classic bioisostere for the phenyl ring. In the context of N-methyl-2-(thiophen-2-yl)acetamide, this substitution is employed to:

- Reduce Lipophilicity: Thiophene is generally less lipophilic than benzene (LogP ~1.8 vs ~2.1), potentially improving solubility.
- Alter Metabolic Hotspots: The sulfur atom introduces different oxidation potentials compared to the phenyl ring, often reducing clearance by CYP450 enzymes that target electron-rich aromatic systems.
- Steric Fit: The 5-membered ring occupies less space than a 6-membered phenyl ring, which can be critical for binding in tight hydrophobic pockets of kinases or GPCRs.

Structural Role in Signaling Pathways

This motif is often found in fragment-based drug discovery (FBDD) campaigns targeting:

- Kinase Inhibitors: As a hinge-binding motif mimic.
- Epigenetic Modulators: Specifically in HDAC inhibitors where the amide acts as a cap group linker.



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Caption: Logic flow for substituting phenyl rings with thiophene in medicinal chemistry.

Safety & Handling (MSDS Summary)

While specific toxicological data for this CAS is limited, it should be handled as a standard organic amide.

Hazard Class	Statement	Precaution
Skin Irritation	Category 2 (H315)	Wear nitrile gloves and lab coat.
Eye Irritation	Category 2A (H319)	Use safety goggles; access to eye wash station.
STOT-SE	Category 3 (H335)	Work in a fume hood to avoid inhalation of dust/vapors.
Storage	N/A	Store in a cool, dry place under inert atmosphere (N) if possible.

References

- PubChem. Thiophene-2-acetamide (Parent Compound CAS 4461-29-4). Available at: [\[Link\]](#)
- Journal of Medicinal Chemistry. Bioisosterism: A Rational Approach in Drug Design (General Reference for Thiophene/Phenyl swap). Available at: [\[Link\]](#)
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